

2,3-Dimethylbenzaldehyde CAS number 5779-93-1 properties

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Compound of Interest

Compound Name: 2,3-Dimethylbenzaldehyde

Cat. No.: B027725

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An In-depth Technical Guide to **2,3-Dimethylbenzaldehyde** (CAS: 5779-93-1)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3-Dimethylbenzaldehyde** (CAS No. 5779-93-1), a key aromatic aldehyde intermediate. The document details its physicochemical properties, spectroscopic data, a detailed synthesis protocol, and its significant role in the synthesis of pharmaceutical compounds.

Core Physicochemical Properties

2,3-Dimethylbenzaldehyde is a colorless to pale yellow liquid.^{[1][2]} Its core chemical and physical properties are summarized in the table below, compiled from various chemical data sources.

Property	Value
CAS Number	5779-93-1 [1] [3]
Molecular Formula	C ₉ H ₁₀ O [1] [3]
Molecular Weight	134.18 g/mol [1] [3]
Appearance	Colorless to pale yellow clear liquid [1]
Boiling Point	86-88 °C at 10 mmHg [1] [4] 110 °C at 20 mmHg
Density	1.029 g/mL at 25 °C [1] [4]
Refractive Index (n _{20/D})	1.553 [1] [4]
Flash Point	101-102 °C (214-215 °F) [1] [5]
Solubility	Soluble in Chloroform, Methanol [1]
Storage Conditions	2-8°C, under inert atmosphere [1]

Spectroscopic and Analytical Data

Spectroscopic data is crucial for the structural confirmation and purity assessment of **2,3-Dimethylbenzaldehyde**.

- Nuclear Magnetic Resonance (NMR): ¹H NMR spectra are available for this compound, typically recorded in a deuterated chloroform (CDCl₃) solvent.[\[6\]](#) The spectra are used to confirm the proton environment of the molecule.
- Other Spectroscopic Data: Fourier-transform infrared spectroscopy (FTIR), Raman spectroscopy, and mass spectrometry (MS) data have also been documented for this compound, providing further structural and purity information.[\[7\]](#) Purity is often determined by Gas Chromatography (GC), with commercially available grades typically exceeding 96-97%.[\[5\]](#)[\[8\]](#)

Experimental Protocol: Synthesis

2,3-Dimethylbenzaldehyde can be synthesized via a Grignard reaction, a common method for forming carbon-carbon bonds. The following protocol is based on a method described in patent

literature for its preparation from 2,3-dimethylbromobenzene.[1][9][10]

Objective: To synthesize **2,3-Dimethylbenzaldehyde** via formylation of a Grignard reagent.

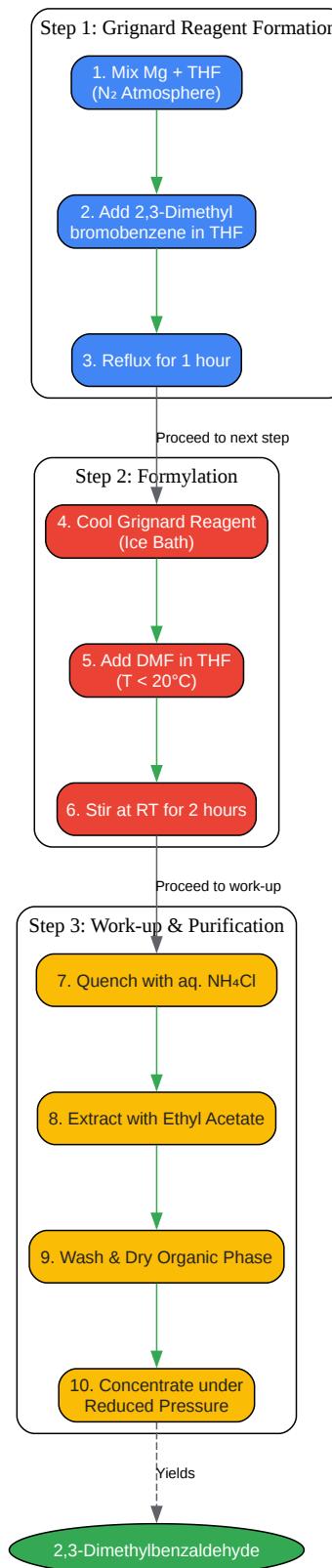
Reactants:

- 1-Bromo-2,3-dimethylbenzene (starting material)
- Magnesium (Mg) chips
- N,N-Dimethylformamide (DMF)
- Tetrahydrofuran (THF), anhydrous (solvent)
- Saturated aqueous ammonium chloride (NH₄Cl) solution (for quenching)
- Ethyl acetate (for extraction)
- Anhydrous sodium sulfate (for drying)

Procedure:

- Grignard Reagent Formation:
 - Under a nitrogen atmosphere, add magnesium chips (1.1 mol) and anhydrous THF (160 mL) to a reaction flask.[1][4]
 - Prepare a solution of 1-bromo-2,3-dimethylbenzene (1.0 mol total) in anhydrous THF.
 - Add a small portion (approx. 0.1 mol) of the 1-bromo-2,3-dimethylbenzene solution dropwise to the magnesium suspension with stirring to initiate the reaction.[1][4]
 - Once the reaction begins, add the remaining 1-bromo-2,3-dimethylbenzene solution dropwise.
 - After the addition is complete, reflux the reaction mixture for 1 hour to ensure complete formation of the Grignard reagent.[1][4]
- Formylation Reaction:

- Cool the resulting Grignard reagent solution in an ice bath.[1][4]
- Slowly add a solution of N,N-dimethylformamide (1.0 mol) in anhydrous THF (300 mL) dropwise, ensuring the internal reaction temperature does not exceed 20°C.[1][4]
- After the addition is complete, allow the mixture to warm to room temperature and continue stirring for 2 hours.[1][4]
- Work-up and Purification:
 - Quench the reaction by carefully adding saturated aqueous ammonium chloride solution (1000 mL).[1][4]
 - Separate the organic phase. Extract the aqueous phase with ethyl acetate.[1][4]
 - Combine all organic phases and wash with saturated saline solution.[1][4]
 - Dry the organic phase over anhydrous sodium sulfate.[1][4]
 - Filter and concentrate the solution under reduced pressure to yield the crude product. This method has been reported to produce **2,3-dimethylbenzaldehyde** in up to 96% yield.[1][4]



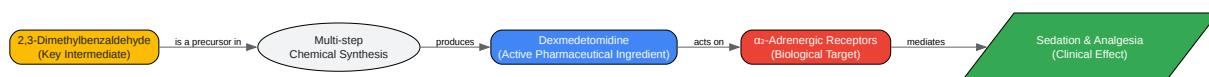
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Caption: Workflow for the synthesis of **2,3-Dimethylbenzaldehyde**.

Application in Drug Development

While **2,3-Dimethylbenzaldehyde** is not typically an active pharmaceutical ingredient (API) itself, it serves as a crucial intermediate in the synthesis of complex drug molecules. Its most notable application is as a key building block for the synthesis of Dexmedetomidine.[9]

Dexmedetomidine is a potent and highly selective α_2 -adrenergic receptor agonist, valued for its sedative and analgesic properties in clinical settings.[9] The synthesis of this pharmaceutical agent relies on **2,3-Dimethylbenzaldehyde** as a starting point for constructing the substituted phenyl group essential for its biological activity.[9] This underscores the compound's importance in the pharmaceutical supply chain.



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Caption: Role of **2,3-Dimethylbenzaldehyde** in drug development.

Safety and Handling

2,3-Dimethylbenzaldehyde is classified as a combustible liquid and may be harmful if swallowed. It can cause skin and serious eye irritation, and may cause respiratory irritation.[11]

- **Handling:** Use in a well-ventilated area.[11][12] Avoid breathing vapors.[11] Avoid contact with skin, eyes, and clothing.[12] Keep away from heat, sparks, and open flames.[12]
- **Personal Protective Equipment (PPE):** Wear protective gloves, and eye/face protection.
- **First Aid:** In case of contact, rinse skin or eyes thoroughly with water.[11] If inhaled, move to fresh air.[11] If swallowed, rinse mouth and consult a physician.[11]
- **Storage:** Store in a cool, dry, and well-ventilated place in a tightly sealed container.[12]

It is imperative to consult the full Safety Data Sheet (SDS) from the supplier before handling this chemical.[\[11\]](#)

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